

Safety and handling precautions for IR 754 Carboxylic Acid

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Compound of Interest

Compound Name: *IR 754 Carboxylic Acid*

Cat. No.: *B15551797*

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An In-Depth Technical Guide to the Safe Handling of **IR 754 Carboxylic Acid**

For researchers, scientists, and drug development professionals, the proper handling of specialized chemical reagents is paramount to ensure laboratory safety and experimental integrity. This guide provides a comprehensive overview of the safety and handling precautions for **IR 754 Carboxylic Acid**, a near-infrared dye with applications in life sciences research.[\[1\]](#) [\[2\]](#)[\[3\]](#)

Chemical Identification

It is essential to accurately identify the chemical being handled.

Identifier	Value
Product Name	IR 754 Carboxylic Acid
CAS Number	2311980-68-2[4][5][6]
Molecular Formula	C ₃₀ H ₃₃ IN ₂ O ₂ [2][3][4][6]
Molecular Weight	580.50 g/mol [6]
Synonyms	2-[4-Carboxy-7-(1,3-dihydro-1,3,3-trimethyl-2H-indol-2-ylidene)-1,3,5-heptatrien-1-yl]-1,3,3-trimethyl-3H-Indolium Iodide, 2-[(1E,3Z,5E,7E)-4-Carboxy-7-(1,3,3-trimethyl-1,3-dihydro-2H-indol-2-ylidene)-1,3,5-heptatrien-1-yl]-1,3,3-trimethyl-3H-indolium Iodide[7][8]

Hazard Identification

IR 754 Carboxylic Acid is classified as a hazardous substance. The primary hazards are skin and eye irritation.[4][9]

Hazard Classification	GHS Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation.[4][9]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation. [4][9]

Signal Word: Warning[4][9]

Pictogram:



Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage.

Property	Value
Appearance	Green to Dark green powder to crystal[2][7][8]
Purity	>80.0% (HPLC)[7][8] or ≥98%[6]
Storage Temperature	Recommended at 4°C, sealed storage, away from moisture and light.[4][6] Can be shipped at room temperature for less than 2 weeks.[4]
Solubility	No data available
Stability	Stable under recommended storage conditions. [4]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.[4]
Hazardous Decomposition Products	Under fire conditions, may decompose and emit toxic fumes.[4]

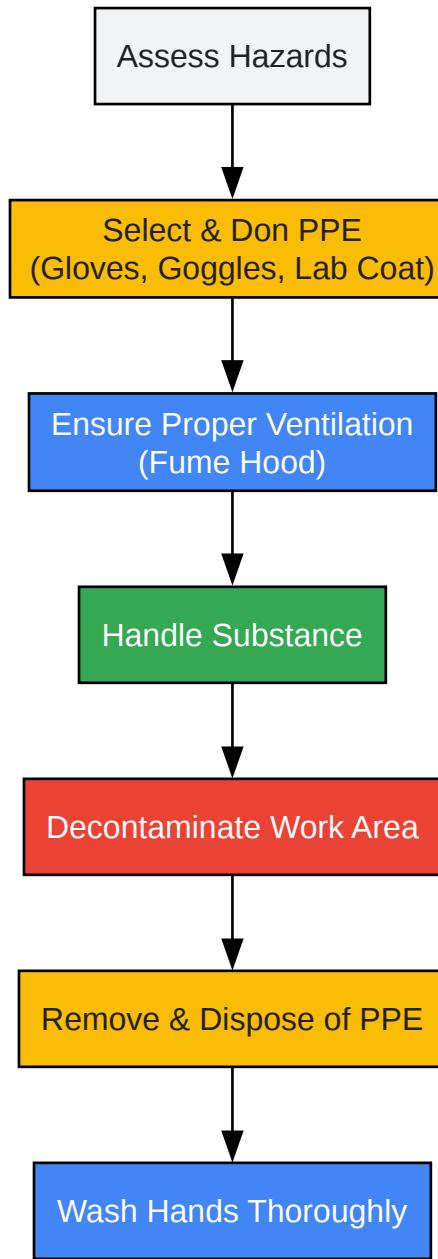
Safe Handling and Storage

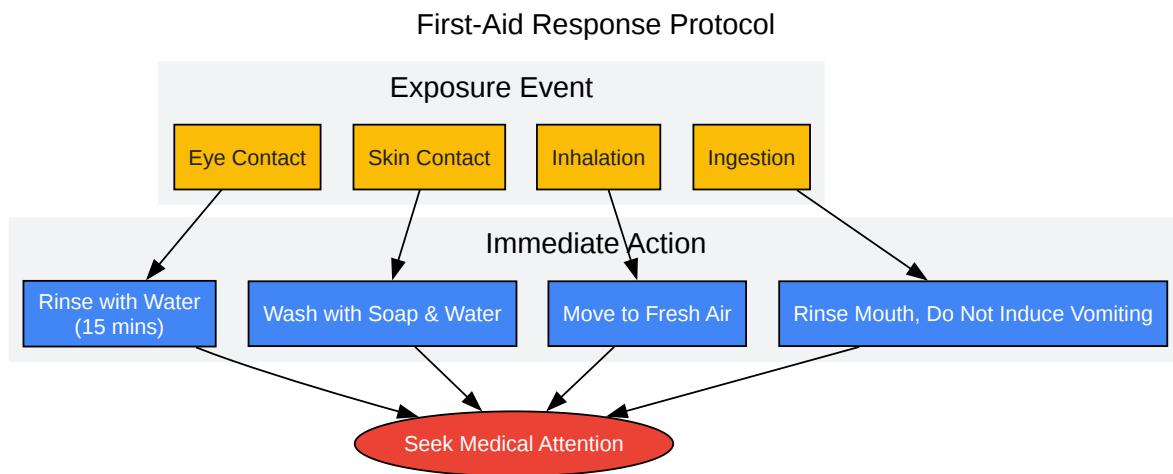
Adherence to proper handling and storage protocols is critical to minimize exposure and maintain the chemical's integrity.

Handling

- Ventilation: Use only in areas with appropriate exhaust ventilation.[4]
- Personal Protective Equipment (PPE): Wear protective gloves, clothing, eye, and face protection.[4][5]
- Hygiene: Wash hands thoroughly after handling.[4][9] Avoid contact with skin and eyes.[5] Do not eat, drink, or smoke when using this product.
- Dust and Aerosol Formation: Avoid the formation of dust and aerosols.[4][5]

General Handling Workflow





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